

An In-depth Technical Guide to the Physical Properties of (E)-3-Heptene

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Compound of Interest

Compound Name: *trans*-3-Heptene

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(E)-3-Heptene, an acyclic olefin, is a colorless liquid with the chemical formula C₇H₁₄.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) As a simple alkene, its physical properties are of primary interest in various chemical applications, including its use as a solvent, in organic synthesis, and as a reference compound. This technical guide provides a comprehensive overview of the core physical properties of (E)-3-Heptene, supported by detailed experimental methodologies for their determination.

Core Physical Properties

The fundamental physical characteristics of (E)-3-Heptene are summarized in the table below. These properties are crucial for its handling, storage, and application in diverse chemical processes.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄	[2][3][4]
Molecular Weight	98.19 g/mol	[1][2][3][4][5][6]
Boiling Point	95.9 °C (369.05 K)	[5]
Melting Point	-137 °C (-136.15 K)	[7]
Density	0.703 g/cm ³	[7]
Refractive Index	1.406	[7]
LogP (Octanol/Water Partition Coefficient)	3.56	[5][7]
Water Solubility (log10WS)	-3.45 (estimated)	[5]

Experimental Protocols for Determination of Physical Properties

The following sections detail the experimental procedures for determining the key physical properties of (E)-3-Heptene.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] For (E)-3-Heptene, a precise determination of its boiling point is essential for purification by distillation and for its characterization.[9] The capillary method is a common and effective technique for this purpose.[8]

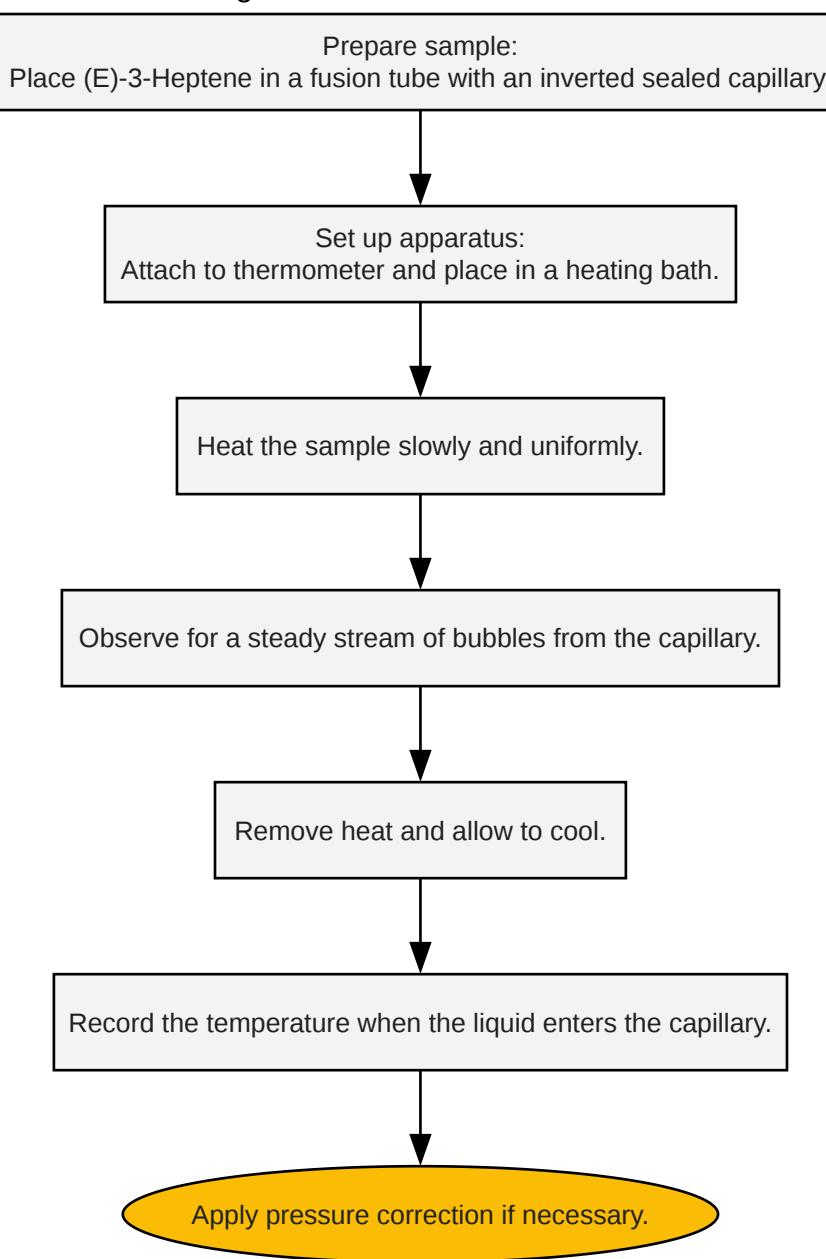
Methodology: Capillary Method[8][10]

- Sample Preparation: A small amount of (E)-3-Heptene is placed in a fusion tube. A capillary tube, sealed at one end, is then inverted and placed into the fusion tube containing the liquid.
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and placed in a heating apparatus, such as a Thiele tube or a melting point apparatus with a heating block. [10][11] The heating medium (e.g., mineral oil) should be heated slowly and uniformly.

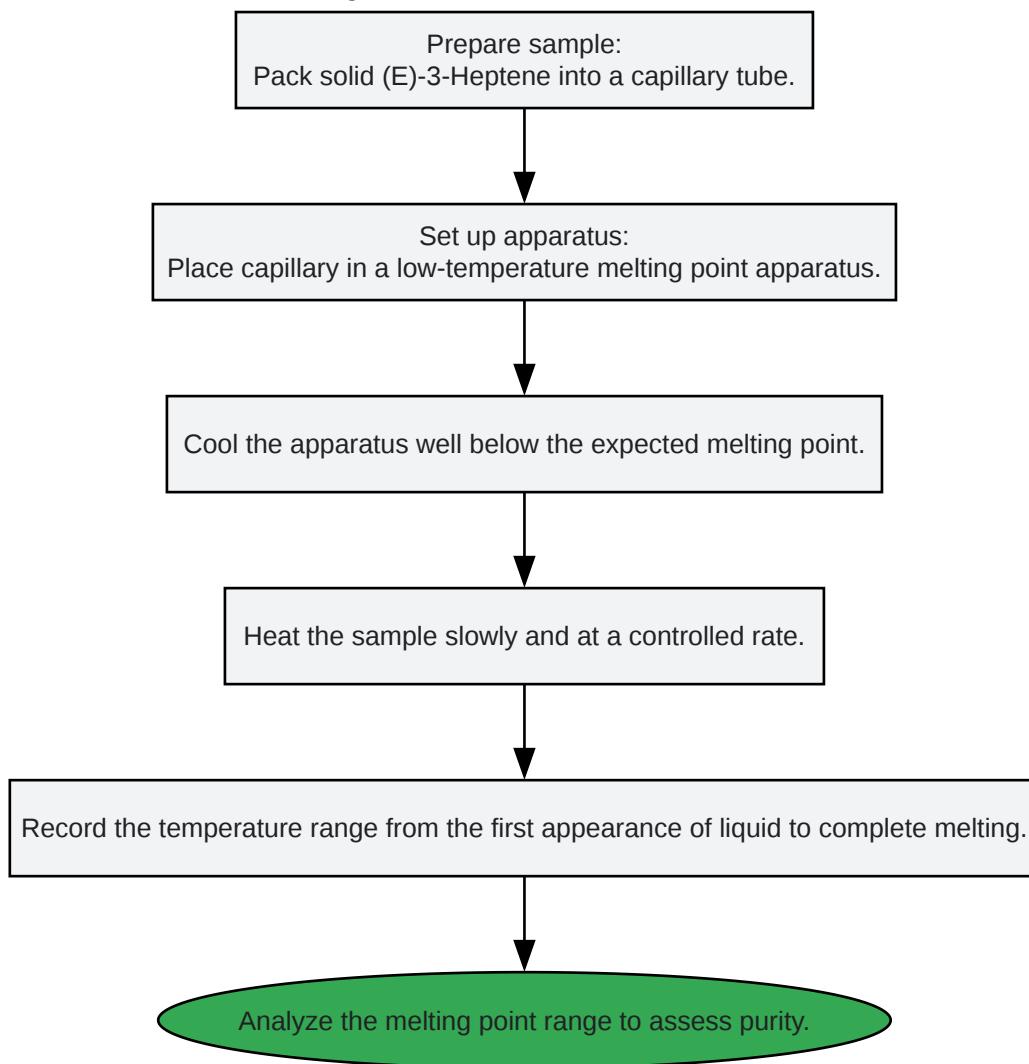
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[11] Heating is continued until a steady stream of bubbles is observed.
- Boiling Point Determination: The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[8][11]
- Corrections: For high accuracy, the observed boiling point may need to be corrected for atmospheric pressure if it deviates significantly from standard pressure (760 mmHg).

Experimental Workflow for Boiling Point Determination

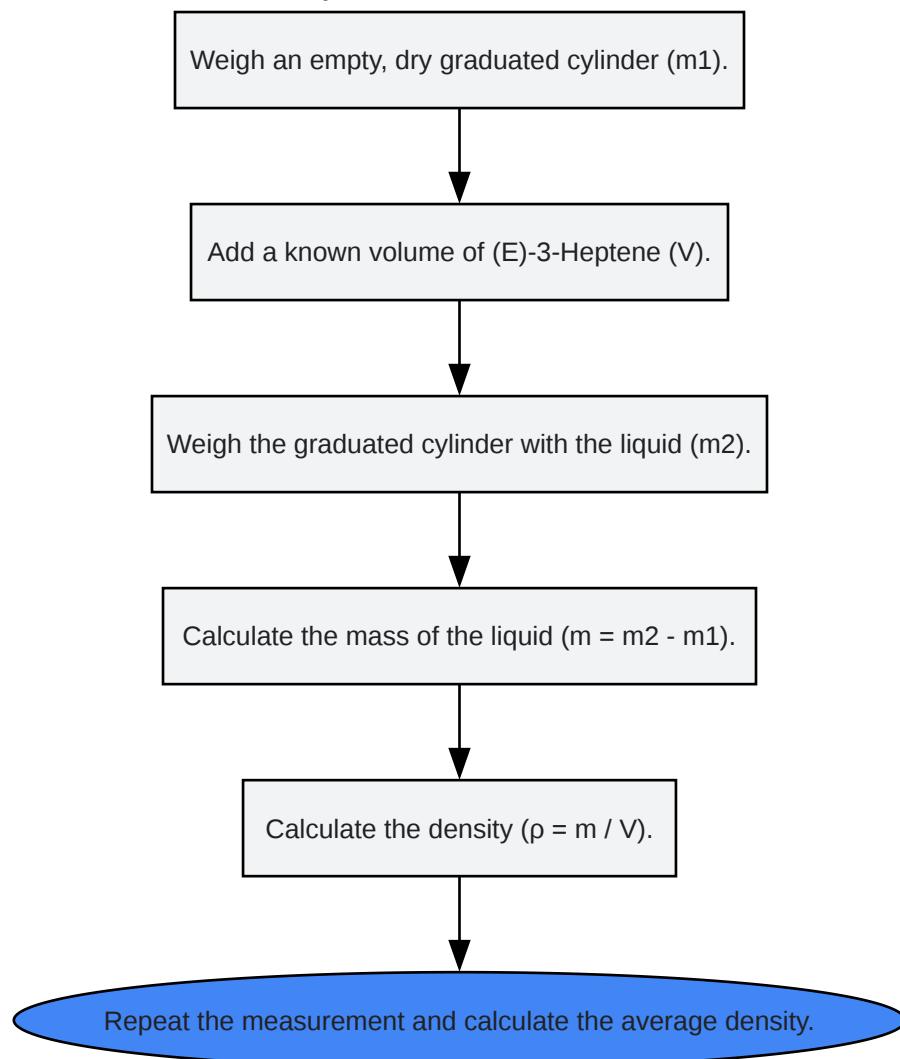
Boiling Point Determination Workflow



Melting Point Determination Workflow



Density Determination Workflow



Refractive Index Determination Workflow

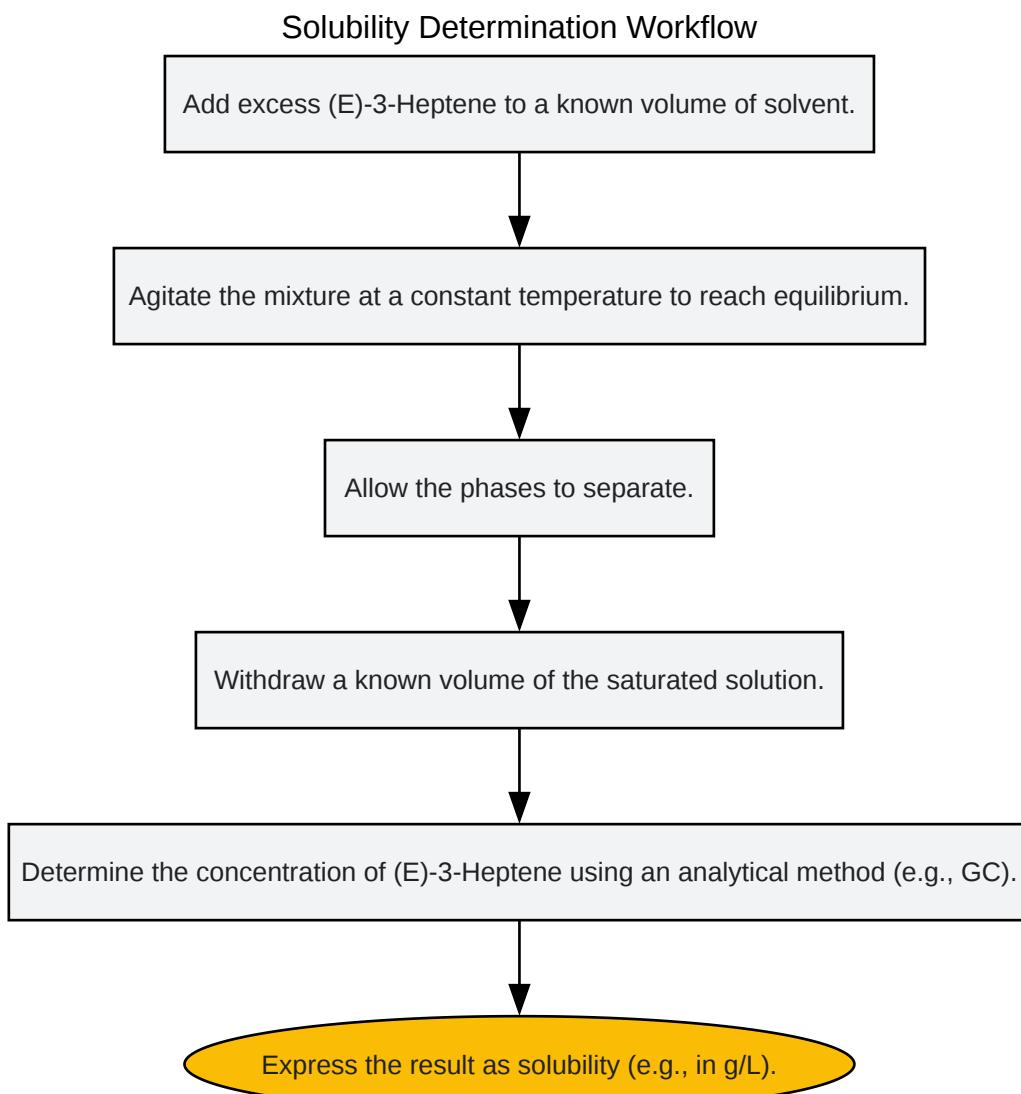
Calibrate the Abbe refractometer with a standard.

Place a few drops of (E)-3-Heptene on the prism.

Adjust the instrument to focus the dividing line.

Read the refractive index from the scale.

Record the temperature at which the measurement was taken.



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